

# An In-depth Technical Guide to 4-Propoxycinnamic Acid: Physicochemical Properties and Methodologies

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## Compound of Interest

Compound Name: 4-Propoxycinnamic Acid

Cat. No.: B3416252

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **4-Propoxycinnamic Acid**, with a focus on its melting and boiling points. It includes detailed experimental protocols for the determination of these properties and a representative diagram of a potential signaling pathway influenced by cinnamic acid derivatives, offering valuable insights for researchers in drug development and chemical analysis.

## Physicochemical Data of 4-Propoxycinnamic Acid

The accurate determination of physical constants such as melting and boiling points is fundamental in the identification and purity assessment of a chemical compound.

Property	Value
Melting Point	168 °C
Boiling Point	364.8 °C at 760 mmHg
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	206.24 g/mol
CAS Number	69033-81-4
Synonyms	(2E)-3-(4-Propoxyphenyl)acrylic acid, 3-(4-Propoxyphenyl)acrylic acid

## Experimental Protocols

The following sections detail standard laboratory procedures for the determination of melting and boiling points of organic compounds like **4-Propoxycinnamic Acid**.

### Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. A sharp melting point range is indicative of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of the crystalline **4-Propoxycinnamic Acid** is finely ground using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end. The sample height should be approximately 2-3 mm.
- **Apparatus Setup:**
  - **Thiele Tube:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
  - **Digital Apparatus:** The capillary tube is inserted into the heating block of the digital melting point apparatus.
- **Heating:** The apparatus is heated gently and steadily. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., Thiele tube, oil bath, or heating block)
- Beaker

#### Procedure:

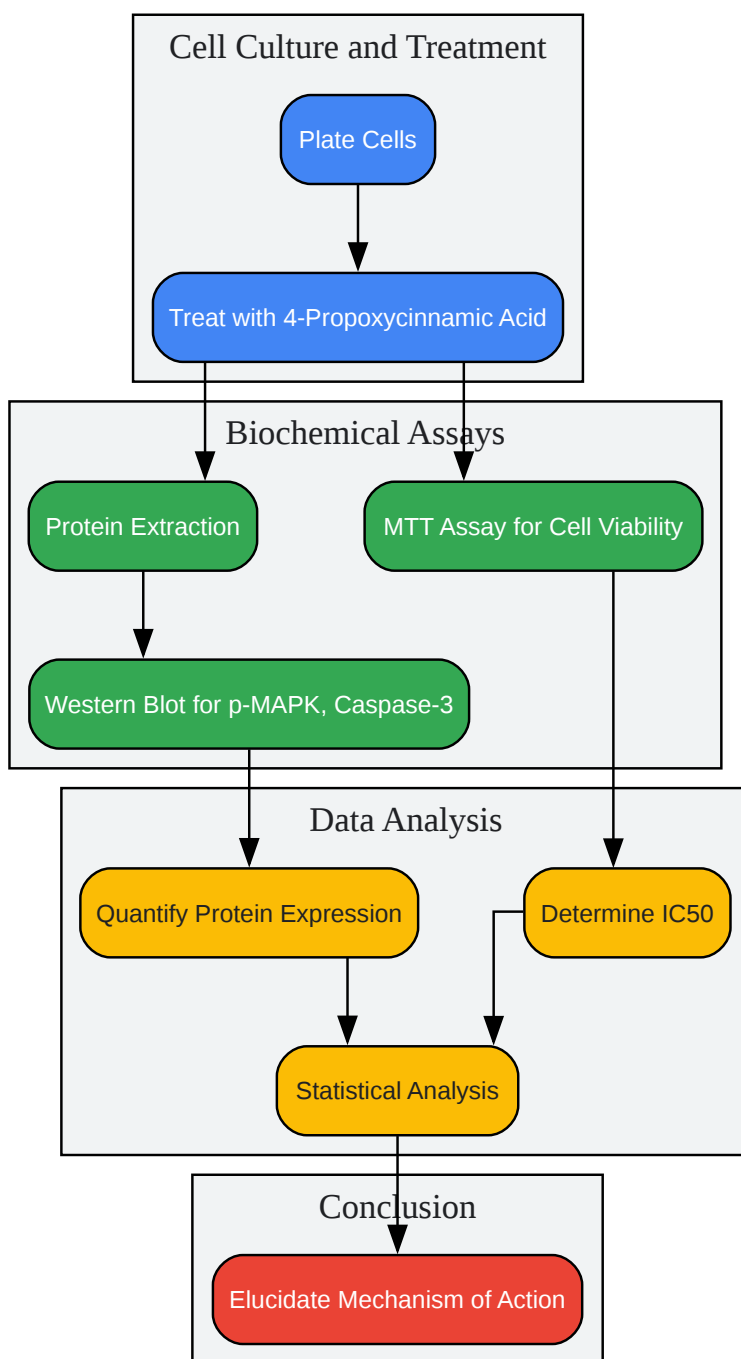
- **Sample Preparation:** A small amount (approximately 0.5 mL) of the liquid compound (if **4-Propoxycinnamic Acid** were in a liquid state, this method would apply) is placed into a small test tube. In the case of a high-melting solid like **4-Propoxycinnamic Acid**, this determination is typically performed under reduced pressure to lower the boiling point and prevent decomposition. For the purpose of this guide, the standard atmospheric pressure boiling point determination is described.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath.
- **Heating:** The heating bath is heated slowly. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- **Observation:** Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heating is then stopped.
- **Recording:** As the liquid cools, the bubbling will cease, and the liquid will begin to be drawn into the capillary tube. The temperature at which the liquid enters the capillary tube is the boiling point of the substance at that atmospheric pressure.

## Potential Signaling Pathway Modulation by Cinnamic Acid Derivatives

While the specific signaling pathways modulated by **4-Propoxycinnamic Acid** are not extensively documented, research on related cinnamic acid derivatives, such as ferulic acid and 4-methylcinnamic acid, has shown interactions with key cellular signaling cascades. For instance, in the context of antifungal activity, cinnamic acid derivatives have been shown to interfere with the Mitogen-Activated Protein Kinase (MAPK) pathway, which is crucial for

maintaining fungal cell wall integrity. In cancer research, derivatives have been observed to influence apoptotic pathways involving proteins like p53 and the Bcl-2 family.

The following diagram illustrates a simplified, hypothetical workflow for investigating the effect of a cinnamic acid derivative on a generic cellular signaling pathway.



Experimental Workflow: Investigating Cinnamic Acid Derivative Effects

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Caption: Workflow for studying the bioactivity of **4-Propoxycinnamic Acid**.

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